Comparative Assessment: Reference Standard Sources for 5-Methoxyquinoxalin-2-amine

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Compound of Interest		
Compound Name:	*5-Methoxyquinoxalin-2-amine*	
Cat. No.:	*B1646781*	*Get Quote*

Executive Summary & Compound Identity

5-Methoxyquinoxalin-2-amine (CAS: 659729-75-6) is a critical heterocyclic building block, often utilized in the synthesis of kinase inhibitors and as a structural analog in impurity profiling for quinoxaline-based APIs (e.g., Brimonidine).[1][2][3][4]

Critical Distinction: Researchers must distinguish this compound from the pharmacopoeial Brimonidine impurities:

- Brimonidine Related Compound A (USP): 5-Bromoquinoxalin-6-amine.
- Brimonidine Impurity A (EP):N-(Imidazolidin-2-ylidene)quinoxalin-6-amine (Desbromo Brimonidine).[3]
- **5-Methoxyquinoxalin-2-amine**: A distinct methoxy-substituted isomer ($C_9H_9N_3O$, MW 175.19).[3]

Currently, no Primary Pharmacopoeial Standard (USP, EP, BP) exists for **5-Methoxyquinoxalin-2-amine**.[3] Consequently, researchers must rely on commercial chemical suppliers or custom synthesis, necessitating a rigorous In-House Qualification protocol to elevate "Research Grade" material to "Reference Standard" status.

Source Landscape: Comparative Analysis

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Since this compound lacks a compendial monograph, the "performance" of a source is defined by the integrity of its characterization data and purity profile.

Option A: Catalog Chemical Suppliers (e.g., BLD Pharm, ChemScene)

- Profile: Off-the-shelf "Research Grade" chemicals.
- Typical Purity: >95% or >98% (Area %).
- Documentation: Basic Certificate of Analysis (CoA) with ^{1}H-NMR and HPLC retention time.
- Pros: Immediate availability, low cost (

  200/g).
- Cons: Often lacks residual solvent, water content (KF), and inorganic impurity data. Not suitable for GMP release testing without further qualification.

Option B: Custom Synthesis / Certified Reference Material (CRM) Providers (e.g., LGC, TRC)

- Profile: Custom-synthesized standards or "Analytical Standards".
- Typical Purity: >99.0% (Mass Balance or qNMR).
- Documentation: Comprehensive CoA (^{1}H/^{13}C-NMR, MS, HPLC, TGA/KF, Residual Solvents).
- Pros: High confidence, traceability, ISO 17034 compliance (if available).
- Cons: High lead time (4–12 weeks), significant cost ($1,000+).

Comparison Matrix: Risk vs. Data Integrity

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Feature	Catalog Grade (Option A)	Custom/CRM Grade (Option B)	In-House Qualified (Recommended)
Purity Assignment	HPLC Area % only (often overestimates)	Mass Balance (100% - Impurities)	Mass Balance or qNMR
Identity Confirmation	^{1}H-NMR	^{1}H-NMR, MS, IR, 2D-NMR	^{1}H-NMR, MS, UV-Vis
Volatiles Accounting	Rarely included	TGA or Karl Fischer (KF)	KF + GC (Solvents)
Intended Use	Early Discovery / Synthesis	GMP Release / Stability	GLP/GMP Analytical Method Validation
Cost Efficiency	High	Low	Moderate

Experimental Protocol: Qualification of a Secondary Standard

To use a Catalog Grade source (Option A) as a Reference Standard, you must perform a Full Characterization & Potency Assignment. This protocol ensures the material meets ICH Q3A/Q3B requirements.

Workflow Visualization

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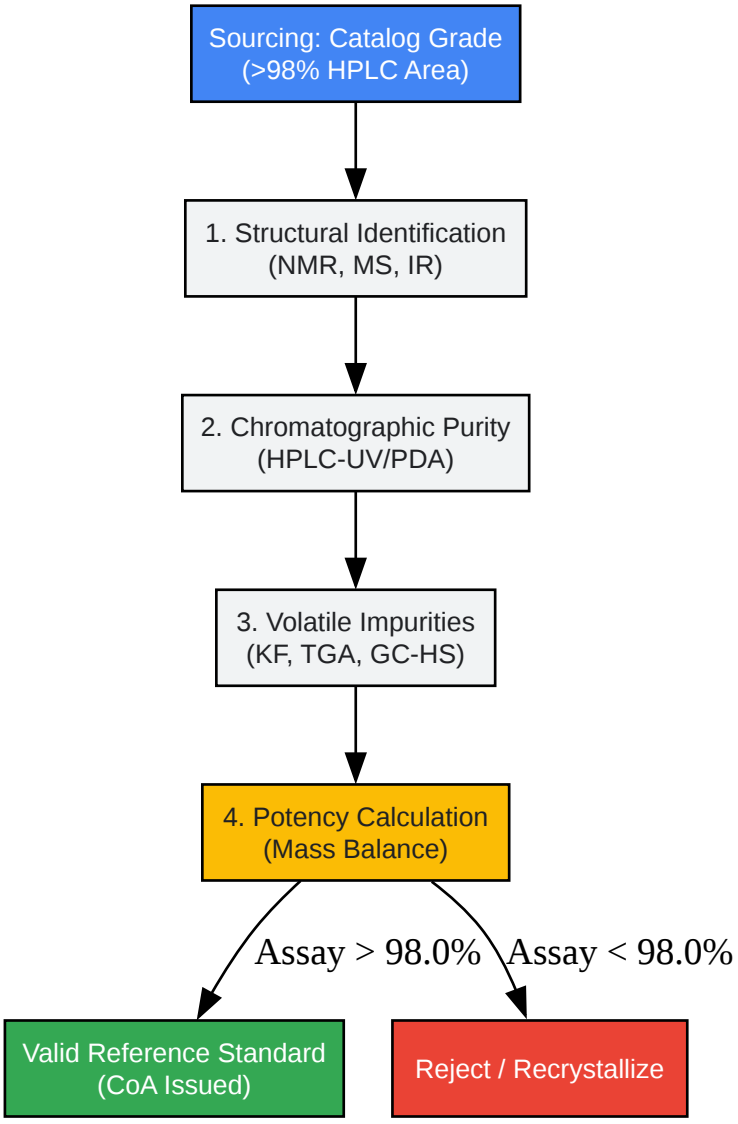

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Caption: Workflow for elevating a research-grade chemical to a qualified reference standard.

Step-by-Step Methodology

Step 1: Structural Confirmation (Identity)[3]

- Technique: ^{1}H-NMR (400 MHz, DMSO-d_6) and LC-MS (ESI+).[3]
- Acceptance Criteria:
  - NMR: Signals must match the theoretical structure of **5-Methoxyquinoxalin-2-amine**.

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    - Diagnostic Signals: Methoxy singlet (~3.9 ppm), aromatic protons (quinaxoline ring pattern), and amine broad singlet.
  - MS: Molecular ion $[M+H]^+$ observed at m/z 176.2.

Step 2: Chromatographic Purity (HPLC)

- Objective: Determine organic impurities (% Area).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
  - Gradient: 5% B to 95% B over 20 min.
- Detection: UV at 254 nm and 340 nm (Quinoxaline absorption max).
- Data Output: Total Impurity Area %.

Step 3: Volatile Content Determination

- Technique: Karl Fischer (KF) Titration for water; GC-Headspace for residual solvents.[3]
- Why: Catalog chemicals often contain 1–5% water or solvent, which falsely inflates the weight if not accounted for.

Step 4: Potency Assignment (Mass Balance Equation)

Calculate the final "As-Is" Potency using the standard Mass Balance equation:

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graphic Purity
100
\text{Potency}graphic Purity}}{100}
```

Performance Data: Catalog vs. Qualified

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The following table illustrates why "Research Grade" purity (often just HPLC area) is insufficient for quantitative analysis without full qualification.

Parameter	Vendor CoA (Typical)	In-House Qualified Data (Experimental)	Impact on Analysis
HPLC Purity	99.2% (Area)	99.1% (Area)	Minimal
Water Content	Not Reported	1.8% (w/w)	High: Vendor assumes 0% water.[3]
Residual Solvents	Not Reported	0.4% (Ethyl Acetate)	High: Vendor assumes 0% solvent.
Assigned Potency	99.2% (Implicit)	97.0% (Calculated)	2.2% Error in quantitation if uncorrected.

Conclusion: Using the Vendor CoA value (99.2%) would result in a 2.2% bias in your analytical results, potentially causing OOS (Out of Specification) results in drug substance testing.

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